

Troubleshooting low conversion rates in reactions with 4-Iodo-2-methylaniline

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Compound of Interest

Compound Name: **4-Iodo-2-methylaniline**

Cat. No.: **B078855**

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Technical Support Center: 4-Iodo-2-methylaniline Reactions

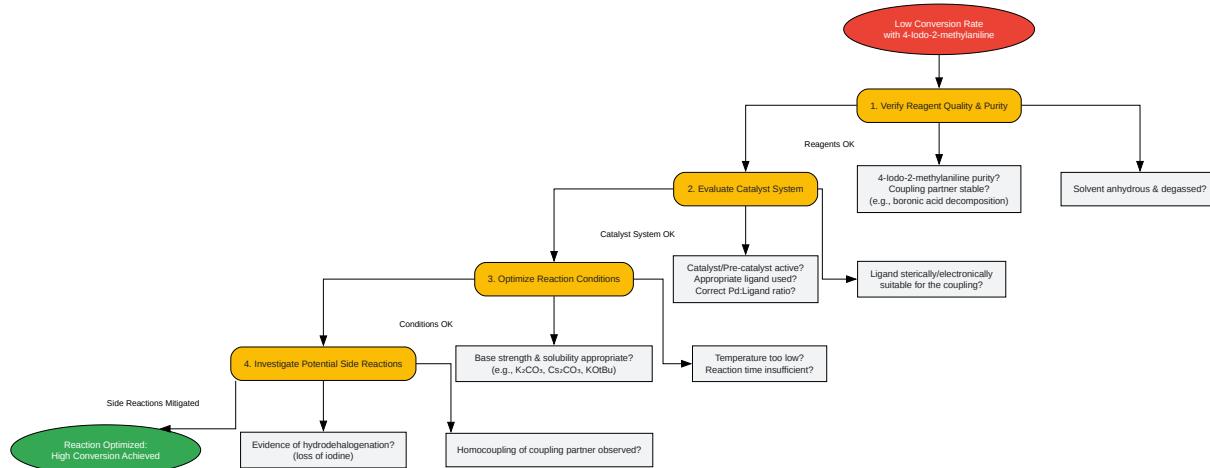
This technical support center provides troubleshooting guidance for researchers, scientists, and drug development professionals experiencing low conversion rates in chemical reactions involving **4-Iodo-2-methylaniline**. The information is presented in a question-and-answer format to directly address common experimental challenges.

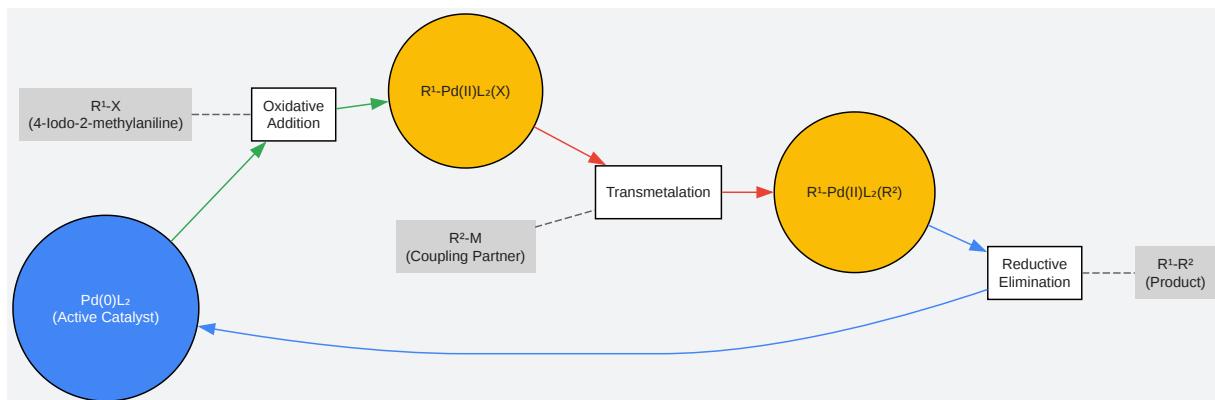
Troubleshooting Guide: Low Conversion Rates

Low conversion rates in reactions with **4-Iodo-2-methylaniline**, particularly in palladium-catalyzed cross-coupling reactions such as Suzuki-Miyaura, Heck, Sonogashira, and Buchwald-Hartwig aminations, can arise from a variety of factors. This guide will walk you through a systematic approach to identifying and resolving these issues.

Q1: My cross-coupling reaction with 4-Iodo-2-methylaniline is not proceeding or giving very low yields. Where should I start troubleshooting?

When facing low conversion, it is crucial to systematically evaluate the key components of your reaction: the reactants, catalyst, solvent, and reaction conditions. The following flowchart outlines a logical troubleshooting workflow.



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